

Personal protective equipment for handling 2-Fluoro-3-methylphenol

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Compound of Interest

Compound Name: *2-Fluoro-3-methylphenol*

Cat. No.: *B1315178*

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Essential Safety and Handling Guide for 2-Fluoro-3-methylphenol

This guide provides critical safety, handling, and disposal protocols for **2-Fluoro-3-methylphenol** (CAS No. 77772-72-6), a key intermediate in pharmaceutical and agrochemical synthesis.^[1] Adherence to these procedures is essential for ensuring the safety of laboratory personnel and minimizing environmental impact.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C7H7FO
Molecular Weight	126.128 g/mol ^[1]
Appearance	Colorless, transparent liquid ^[1]
Boiling Point	174.2 ± 20.0 °C at 760 mmHg ^[1]
Flash Point	67.4 ± 10.5 °C ^[1]
Density	1.2 ± 0.1 g/cm³ ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

2-Fluoro-3-methylphenol is classified as a hazardous substance. It is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and is harmful to aquatic life with long-lasting effects.[\[2\]](#)[\[3\]](#) Therefore, stringent adherence to PPE guidelines is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face	Chemical safety goggles and a face shield	Provides maximum protection from splashes that can cause severe eye damage. [4] [5]
Hand	Double-gloving: Inner layer of nitrile gloves with an outer layer of neoprene or butyl rubber gloves. For significant spill cleanup, Viton® or Silver Shield® gloves are recommended.	Nitrile gloves offer splash protection, while the outer layer provides extended chemical resistance. [4] [5] Phenol can rapidly penetrate nitrile gloves. [5] [6]
Body	A fully buttoned, long-sleeved lab coat and a chemical-resistant apron (neoprene or butyl rubber).	Protects against skin contact from spills and splashes. [4]
Respiratory	A NIOSH/MSHA approved respirator with an organic vapor cartridge (e.g., A-P3 filter) is required when working outside of a fume hood or when aerosolization is possible. [7] [8]	Prevents inhalation of toxic vapors. [9]

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: All handling of **2-Fluoro-3-methylphenol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[4][5][10]
- Eyewash and Safety Shower: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[5][10]

Safe Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Prepare a designated work area within the fume hood and have a phenol first aid kit readily available. [5][6]
- Dispensing: When transferring the liquid, use spark-proof tools and maintain a safe distance to avoid splashes.[9]
- Heating: Avoid heating **2-Fluoro-3-methylphenol**. If heating is necessary, it must be done in a well-ventilated area, away from ignition sources, as it has a flash point of 67.4°C and can form explosive mixtures with air upon intense heating.[1][2]
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling.[2][3] Decontaminate the work surface after completion of the task.

Storage:

- Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1] [10]
- Keep containers tightly closed and store them upright to prevent leakage.[10]
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and First Aid

Exposure Response:

Exposure Route	First Aid Measures
Skin Contact	Immediately remove all contaminated clothing. [2][3] Rinse the affected area with copious amounts of water for at least 15-20 minutes.[2] [7] Treatment with polyethylene glycol (PEG 300 or 400) is highly recommended to decontaminate the skin.[6][11] Seek immediate medical attention.[2][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [9][10] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[2][9]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.[8][10] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[9] Rinse the mouth with water.[9][10] Immediately call a poison control center or seek medical attention.[2][3]

Spill Response:

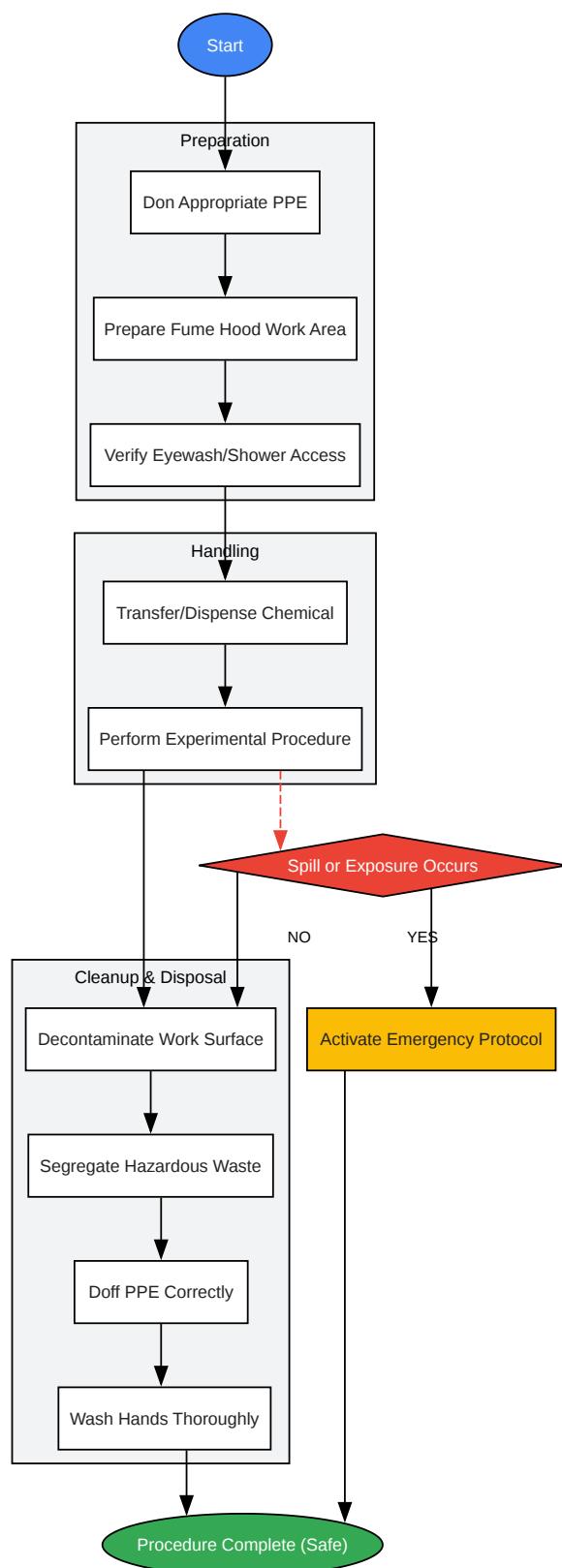
- Evacuate the area and remove all sources of ignition.[9]
- Wearing appropriate PPE (including respiratory protection and chemical-resistant gloves), contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
- Collect the absorbed material into a suitable, closed container for disposal.[9][10]
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste containing **2-Fluoro-3-methylphenol** must be treated as hazardous waste.

- Waste Collection: Collect all contaminated materials (including gloves, absorbent materials, and empty containers) in a designated, properly labeled, and sealed hazardous waste container.[\[8\]](#)
- Labeling: The container must be clearly labeled with "Hazardous Waste," the chemical name "**2-Fluoro-3-methylphenol**," and the associated hazard symbols.[\[8\]](#)
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[8\]](#)[\[10\]](#) Do not dispose of this chemical down the drain.[\[9\]](#)

Experimental Workflow Diagram

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Caption: Workflow for safely handling **2-Fluoro-3-methylphenol**.

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